

1-Ethoxy-4-(p-tolylethynyl)benzene structural formula and IUPAC name

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Compound of Interest

Compound Name: 1-Ethoxy-4-(p-tolylethynyl)benzene

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An In-depth Technical Guide to 1-Ethoxy-4-(p-tolylethynyl)benzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Ethoxy-4-(p-tolylethynyl)benzene**, a diarylalkyne compound with applications in materials science, particularly as a liquid crystal. This document details its chemical structure, IUPAC nomenclature, and key physicochemical properties. A generalized experimental protocol for its synthesis via the Sonogashira cross-coupling reaction is provided, drawing from established methodologies for structurally related compounds. While specific biological activity data for this compound is not extensively available in the public domain, this guide discusses the broader context of diarylalkynes in medicinal chemistry and outlines standard experimental workflows for evaluating the biological potential of such molecules.

Chemical Identity and Structure

IUPAC Name: 1-Ethoxy-4-((4-methylphenyl)ethynyl)benzene

Structural Formula:

Molecular Formula: C₁₇H₁₆O

Molecular Weight: 236.31 g/mol

CAS Number: 116903-46-9

Synonyms:

- 1-Ethoxy-4-[2-(4-methylphenyl)ethynyl]benzene

Physicochemical Properties

Quantitative experimental data for the specific physicochemical properties of **1-Ethoxy-4-(p-tolylethynyl)benzene** are not readily available in peer-reviewed literature. However, based on its structure and data for related compounds, the following properties can be inferred and should be experimentally verified.

Property	Value (Predicted/Inferred)	Data Source
Physical State	White to light yellow crystalline solid	Commercial Suppliers
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Soluble in common organic solvents (e.g., THF, CH ₂ Cl ₂ , acetone)	General Chemical Principles
logP (Octanol-Water Partition Coefficient)	> 3	General Chemical Principles

Synthesis and Experimental Protocols

The primary synthetic route to **1-Ethoxy-4-(p-tolylethynyl)benzene** is the Sonogashira cross-coupling reaction. This palladium-catalyzed reaction forms a carbon-carbon bond between a terminal alkyne and an aryl halide.

Generalized Sonogashira Coupling Protocol

This protocol is a general guideline based on established procedures for the synthesis of diarylalkynes.^[1] Optimization of reaction conditions (catalyst, base, solvent, temperature) is typically required for specific substrates.

Reaction Scheme:

Materials:

- 1-Ethoxy-4-iodobenzene
- 1-Ethynyl-4-methylbenzene (p-tolylacetylene)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, $\text{PdCl}_2(\text{PPh}_3)_2$)
- Copper(I) iodide (CuI)
- Amine base (e.g., triethylamine, diisopropylamine)
- Anhydrous solvent (e.g., tetrahydrofuran (THF), N,N-dimethylformamide (DMF))
- Inert gas (e.g., Argon, Nitrogen)

Procedure:

- To a dry reaction flask under an inert atmosphere, add the palladium catalyst, copper(I) iodide, and the aryl halide (1-ethoxy-4-iodobenzene).
- Add the anhydrous solvent and the amine base, and stir the mixture until all solids are dissolved.
- Add the terminal alkyne (1-ethynyl-4-methylbenzene) to the reaction mixture.
- Heat the reaction to the desired temperature (typically ranging from room temperature to 100 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature.

- Dilute the mixture with a suitable organic solvent and wash with an aqueous solution (e.g., saturated ammonium chloride solution, brine).
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired **1-Ethoxy-4-(p-tolylethynyl)benzene**.

Characterization: The final product should be characterized by standard analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Applications in Materials Science

1-Ethoxy-4-(p-tolylethynyl)benzene is primarily utilized in the field of materials science as a component of liquid crystal mixtures.[2] The rigid, linear structure of diarylalkynes contributes to the formation of mesophases, which are states of matter intermediate between conventional liquids and solid crystals. These properties are essential for applications in display technologies and other advanced materials.[2]

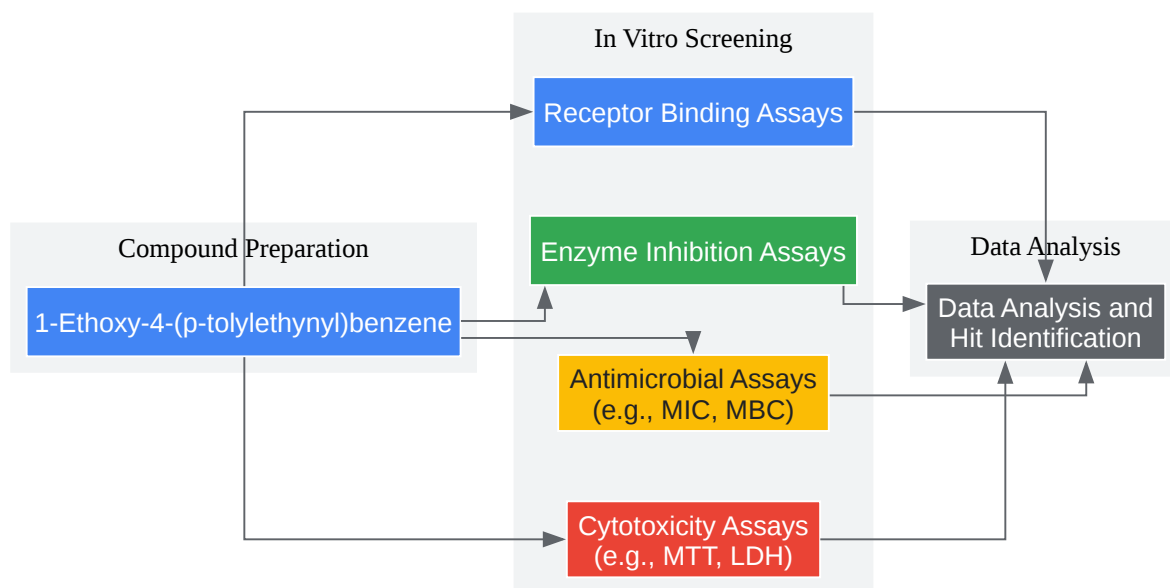
Relevance to Drug Development and Biological Activity

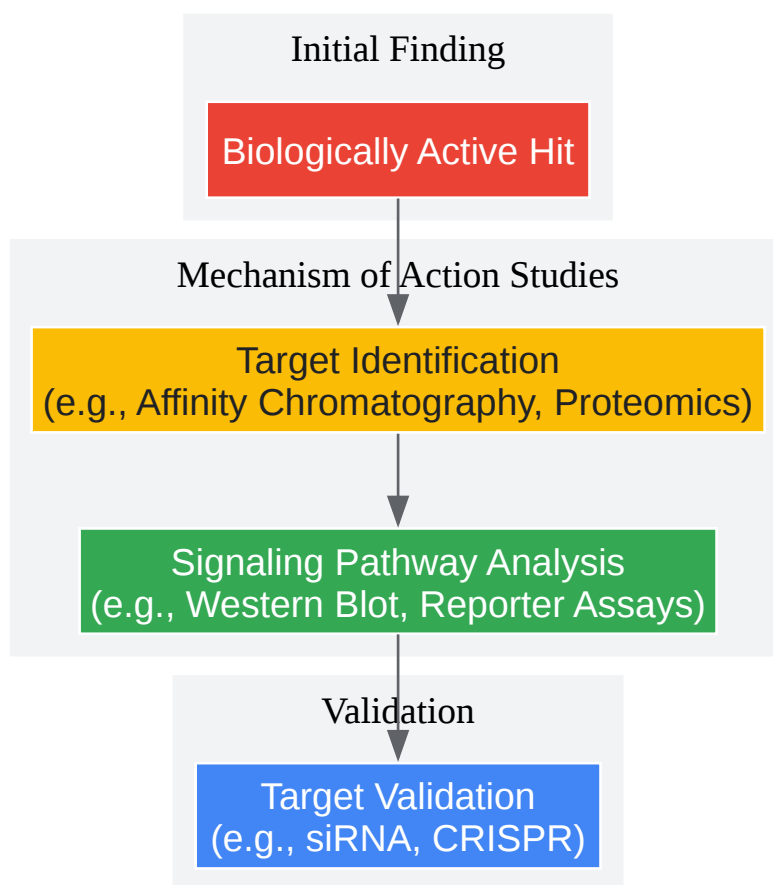
While there is no specific data available in the public domain regarding the biological activity or drug development applications of **1-Ethoxy-4-(p-tolylethynyl)benzene**, the diarylalkyne scaffold is of interest in medicinal chemistry. Compounds containing this motif have been investigated for various therapeutic applications.

Potential for Biological Screening

Given the lack of specific biological data, a logical first step for researchers interested in the pharmaceutical potential of this compound would be to perform a broad biological screening.

Experimental Workflow for Biological Activity Screening:





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References

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